

Protocatechuic Acid-13C7: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Protocatechuic acid-13C7

Cat. No.: B12384039

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Introduction

Protocatechuic acid-13C7 is the isotopically labeled form of Protocatechuic acid (PCA), a dihydroxybenzoic acid naturally occurring in a wide variety of edible plants, fruits, and vegetables.[1][2] PCA is a major metabolite of antioxidant polyphenols, such as those found in green tea and açai oil.[1] The "-13C7" designation indicates that all seven carbon atoms in the protocatechuic acid molecule have been replaced with the stable heavy isotope, carbon-13. This labeling imparts a higher molecular weight without altering the chemical properties of the molecule.

This key difference makes **Protocatechuic acid-13C7** an invaluable tool in analytical and research settings, particularly as an internal standard for quantitative analysis using mass spectrometry (MS) techniques like GC-MS or LC-MS.[3][4] Its near-identical chemical and physical behavior to the unlabeled (native) PCA allows it to be used to correct for variability during sample preparation and analysis, ensuring highly accurate and precise quantification.[5]

This guide provides an in-depth overview of the properties of **Protocatechuic acid-13C7**, its core applications, relevant experimental protocols, and the biological context of its native counterpart.

Physicochemical and Analytical Properties

The fundamental properties of **Protocatechuic acid-13C7** are critical for its application as an analytical standard. The following table summarizes its key quantitative data.

Property	Value	Reference
Molecular Formula	$^{13}\text{C}_7\text{H}_6\text{O}_4$	[6]
Molecular Weight	161.07 g/mol	[6]
Appearance	Crystalline Solid / Powder	[6][7]
Purity	Typically $\geq 98\%$	[7]
Storage Temperature	-20°C	[6][7]
Stability	≥ 4 years (at -20°C)	[7]
Solubility	Soluble in Ethanol, DMSO, Dimethylformamide (DMF)	[7]

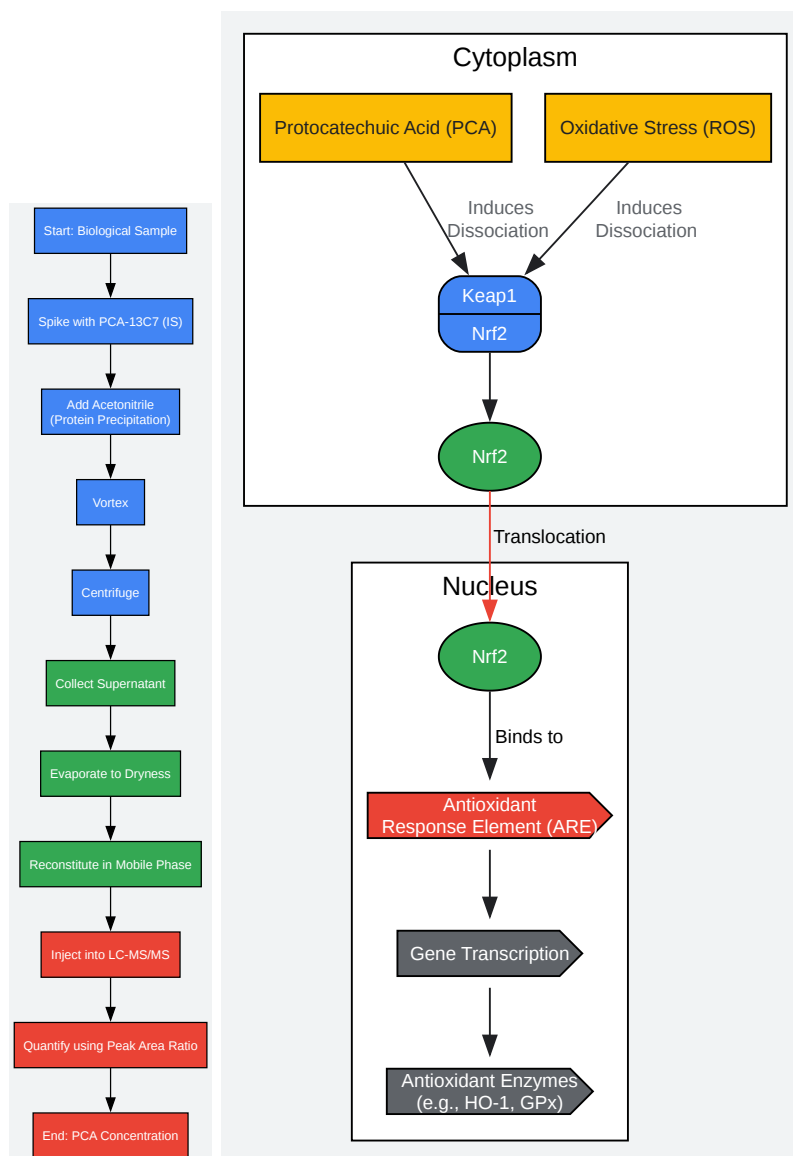
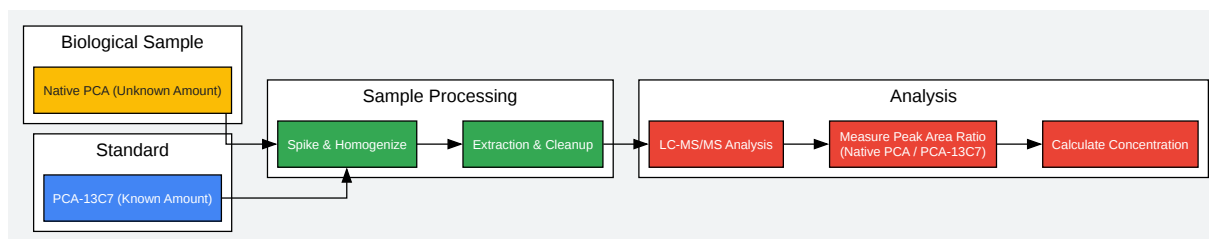
Note: The properties of the unlabeled Protocatechuic acid (CAS 99-50-3) include a melting point of approximately 200°C and solubility in hot water.[2]

Core Application: Isotope Dilution Mass Spectrometry

The primary role of **Protocatechuic acid- $^{13}\text{C}7$** is as an internal standard in isotope dilution mass spectrometry (IDMS).[8] IDMS is a powerful analytical technique that provides highly accurate and precise measurements of the amount of a substance in a sample.[9][10]

The principle involves adding a known amount of the isotopically labeled standard (**Protocatechuic acid- $^{13}\text{C}7$**) to a sample containing an unknown amount of the native analyte (Protocatechuic acid).[11] Because the labeled standard and the native analyte are chemically identical, they behave the same way during sample extraction, purification, and analysis.[5] Any loss of analyte during these steps will be mirrored by a proportional loss of the internal standard.

A mass spectrometer is then used to measure the ratio of the native analyte to the labeled standard.[11] Since the amount of added standard is known, this ratio allows for the precise calculation of the original concentration of the native analyte in the sample, effectively correcting for experimental variability.[5][12]



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